

Synthesis and Characterization of Tetrabutylammonium Nitrite: A Technical Guide

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Compound of Interest

Compound Name: Tetrabutylammonium nitrite

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This technical guide provides a comprehensive overview of the synthesis and characterization of **tetrabutylammonium nitrite** ($(C_4H_9)_4NNO_2$), a quaternary ammonium salt with applications in organic synthesis. This document outlines plausible synthetic routes, detailed characterization methodologies, and presents key data in a structured format for ease of reference.

Physicochemical Properties

Tetrabutylammonium nitrite is a white to light yellow crystalline powder.^[1] It is utilized as a reagent in various chemical reactions, notably in the synthesis of aliphatic nitrocompounds from bromides.^[2]

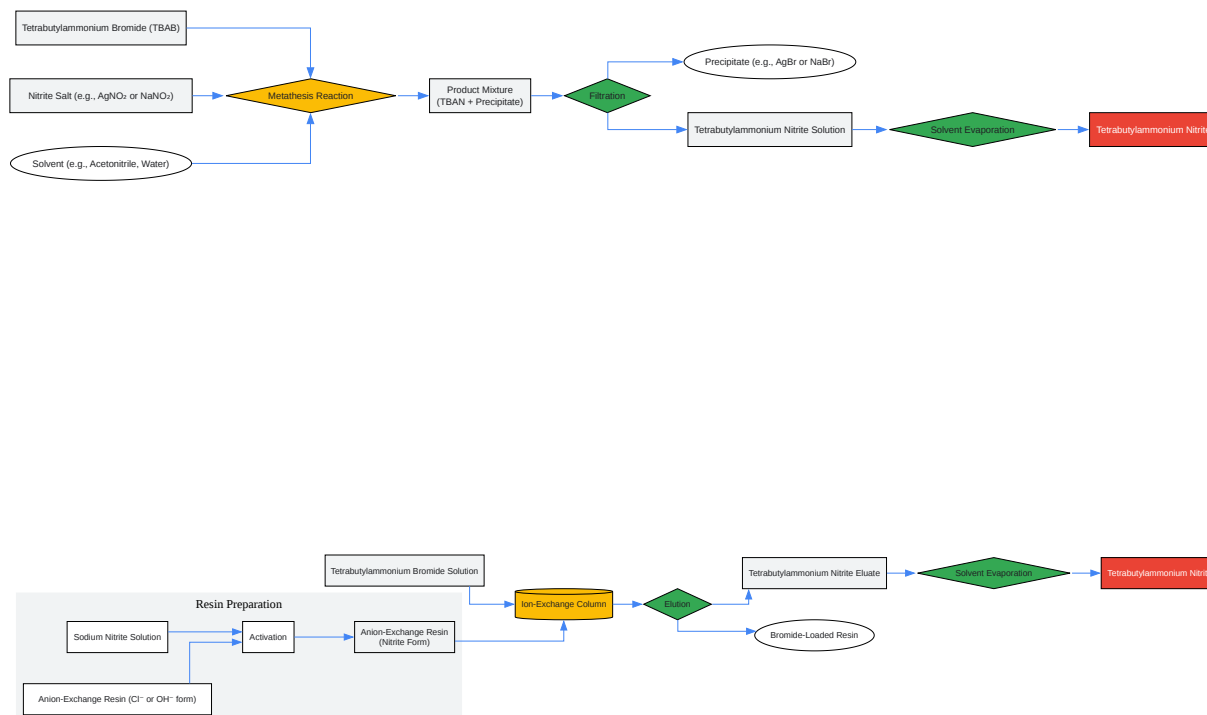
Property	Value	Reference
CAS Number	26501-54-2	[2]
Molecular Formula	C ₁₆ H ₃₆ N ₂ O ₂	[2]
Molecular Weight	288.47 g/mol	[2]
Appearance	White to light yellow powder or crystals	[1]
Purity	≥97.0%	[2]
Melting Point	99-103 °C	[3]

Synthesis of Tetrabutylammonium Nitrite

Two primary methods are proposed for the synthesis of **tetrabutylammonium nitrite**: a metathesis (double displacement) reaction and an ion-exchange chromatography approach.

Metathesis Reaction

This method involves the reaction of a tetrabutylammonium salt, such as tetrabutylammonium bromide (TBAB), with a nitrite salt, like silver nitrite (AgNO₂) or sodium nitrite (NaNO₂). The choice of the nitrite salt influences the reaction conditions and work-up procedure.



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References

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